

2-Methoxy-4-nitrophenol molecular weight and formula

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Compound of Interest

Compound Name: 2-Methoxy-4-nitrophenol

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Technical Overview: 2-Methoxy-4-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This document provides the core chemical identification data for **2-Methoxy-4-nitrophenol**, a compound relevant in various fields including the manufacturing of dyes, pharmaceuticals, and agrochemicals.^[1] It is also known by synonyms such as 4-Nitroguaiacol.^{[2][3][4]}

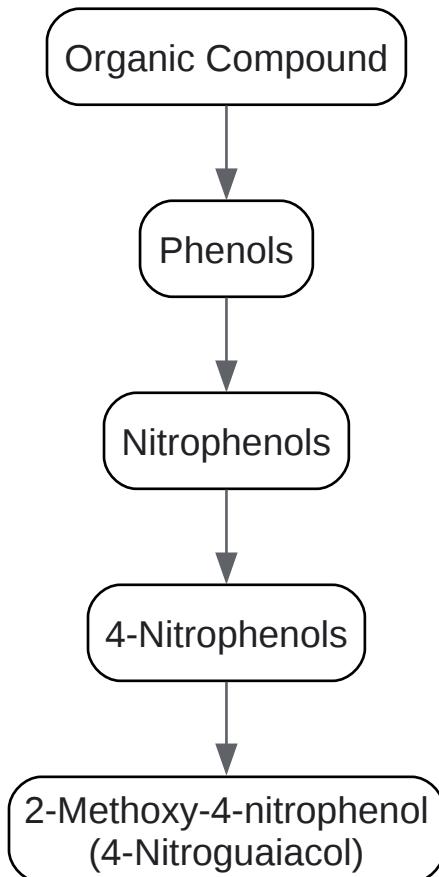
Chemical Identity and Properties

2-Methoxy-4-nitrophenol is an organic compound classified as a member of the 4-nitrophenols.^{[2][5]} It typically appears as a yellow solid.^{[3][4]} The fundamental molecular data for this compound are summarized below.

Identifier	Value	Source
Molecular Formula	C7H7NO4	[1] [2] [3] [6] [7] [8]
Molecular Weight	169.13 g/mol	[2]
Exact Mass	169.03750770 Da	[2] [3]
CAS Number	3251-56-7	[1] [2] [3] [7]
IUPAC Name	2-methoxy-4-nitrophenol	[2]

Structural Relationship

The logical structure of **2-Methoxy-4-nitrophenol**'s nomenclature can be visualized as a hierarchy stemming from its base components.



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